

Personal protective equipment for handling Methyl tetradecanoate-D27

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Compound of Interest

Compound Name: Methyl tetradecanoate-D27

Cat. No.: B1367098

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Essential Safety and Handling Guide for Methyl Tetradecanoate-D27

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl tetradecanoate-D27**. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product. While **Methyl tetradecanoate-D27** is a deuterated form of Methyl tetradecanoate (also known as Methyl myristate), its chemical hazards are considered equivalent to the non-deuterated parent compound.

Hazard Identification and Classification

Methyl tetradecanoate is classified as an irritant. Researchers should be aware of the following potential hazards.

Hazard Classification	Description	GHS Hazard Statement
Skin Irritation	Causes skin irritation upon contact. ^[1]	H315
Eye Irritation	Causes serious eye irritation. ^[1]	H319
Respiratory Irritation	May cause irritation to the respiratory system if inhaled. ^[1]	H335

Note: Some safety data sheets may list this chemical as not hazardous under OSHA 2012 standards[2]; however, due to conflicting data, it is prudent to handle it as a potential irritant.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The required equipment is detailed below.

Body Part	Required PPE	Standards and Specifications
Eyes / Face	Chemical splash-resistant safety glasses or goggles with side protection.[1] A face shield may be used for additional protection during splash-prone procedures.[1]	Must conform to OSHA 29 CFR 1910.133 or EU EN166 standards.[1]
Hands	Chemically resistant gloves.[1][3]	Glove material should be selected based on a risk assessment of chemical resistance and duration of use. [1] Inspect gloves prior to each use.[3][4]
Body	Laboratory coat and close-toed footwear.[1]	Protective clothing should be selected based on the specific hazards and physical environment of the workplace. [1]
Respiratory	Not required under normal use with adequate ventilation.[2]	Use in a well-ventilated area or under a local exhaust hood to keep airborne concentrations low.[1][5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for safety and to maintain the quality of this research material.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
 - Ensure that a safety shower and an eyewash fountain are readily accessible and in good working order.[\[1\]](#)[\[5\]](#)
 - Clear the workspace of any unnecessary items to prevent clutter and potential spills.[\[6\]](#)
- Donning PPE:
 - Before handling the chemical, put on all required PPE as specified in the table above.
 - Inspect gloves for any signs of damage or degradation before use.[\[4\]](#)
- Chemical Handling:
 - Since the melting point of Methyl tetradecanoate is approximately 18°C, it may be solid or liquid at room temperature.[\[1\]](#) If solid, it may need to be gently warmed to liquefy before use.
 - Avoid all direct contact with the skin, eyes, and clothing.[\[1\]](#)
 - When transferring, use appropriate tools to minimize contact.
 - Keep the container tightly closed when not in use to prevent contamination.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Post-Handling and Decontamination:
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)

- Clean the work area and any equipment used.
- Remove PPE carefully to avoid contaminating your skin.

Storage Plan

Proper storage is critical for both safety and product stability.

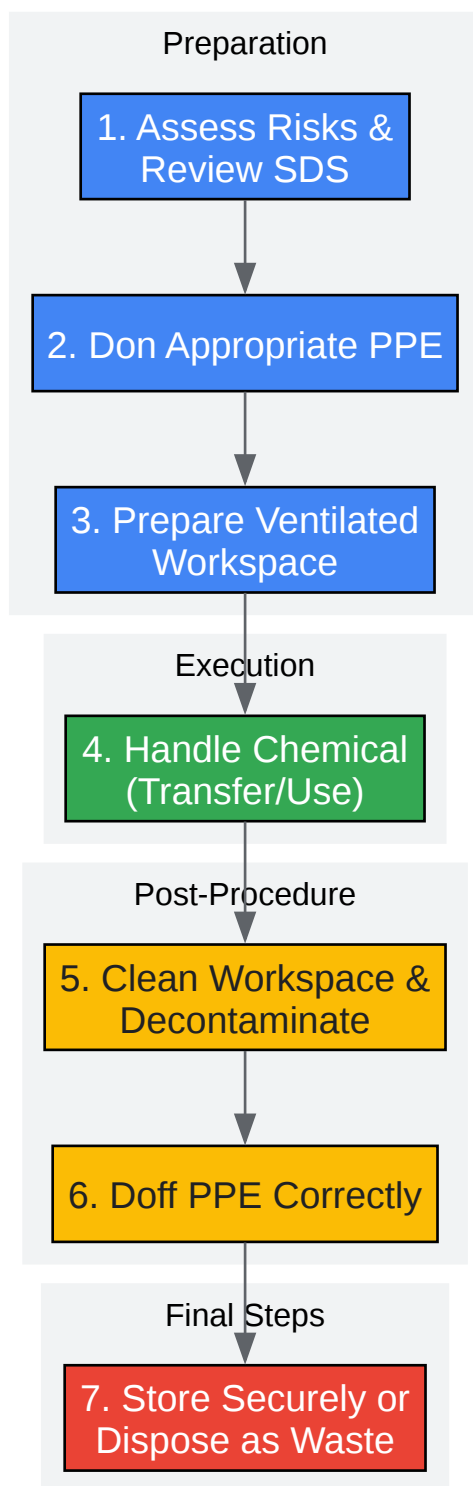
- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Temperature: While the parent compound can be stored at room temperature[\[1\]](#), for long-term stability of the deuterated standard, storage at -20°C or -80°C is recommended.[\[7\]](#)
- Incompatibilities: Keep away from sources of ignition and incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Disposal Plan

- Spill Response:
 - In case of a spill, prevent further leakage if it is safe to do so.
 - Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - Collect the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[\[1\]](#)
 - Ensure the area is well-ventilated during cleanup.[\[5\]](#)
- Waste Disposal:
 - Dispose of unused **Methyl tetradecanoate-D27** and its container as hazardous chemical waste.
 - Disposal must be carried out through an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
 - Do not allow the product to enter drains, sewers, or waterways.[\[1\]](#)[\[8\]](#)

Procedural Workflow

The following diagram illustrates the logical workflow for safely handling **Methyl tetradecanoate-D27**.



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Caption: Workflow for handling **Methyl tetradecanoate-D27**.

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